

How to prepare Piperazine Erastin stock solutions for long-term storage

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Compound of Interest

Compound Name: Piperazine Erastin

Cat. No.: B610113

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Technical Support Center: Piperazine Erastin

This technical support guide provides detailed protocols, troubleshooting advice, and frequently asked questions for the preparation and long-term storage of **Piperazine Erastin** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Piperazine Erastin** stock solutions?

A1: The most commonly recommended solvent for preparing **Piperazine Erastin** stock solutions for in vitro use is Dimethyl Sulfoxide (DMSO).^{[1][2][3]} It is soluble in DMSO at concentrations up to 100 mg/mL.^{[3][4]} For in vivo experiments, complex solvent systems are often required, such as a mixture of DMSO, PEG300, Tween-80, and saline, or DMSO and corn oil.

Q2: What is the recommended long-term storage temperature for **Piperazine Erastin** stock solutions?

A2: For long-term storage, it is recommended to store **Piperazine Erastin** stock solutions at -80°C. At this temperature, the solution is stable for up to 6 months. For shorter-term storage, -20°C is acceptable for up to 1 month. It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Q3: My **Piperazine Erastin** is not dissolving completely. What should I do?

A3: If you encounter solubility issues, gentle warming of the tube at 37°C for 10 minutes and/or sonication in an ultrasonic bath can help facilitate dissolution. Ensure you are using fresh, high-quality DMSO, as hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of the compound.

Q4: I observed precipitation in my stock solution after storing it. Is it still usable?

A4: Precipitation can occur if the compound's solubility limit is exceeded or due to improper storage. Before use, you can try to redissolve the precipitate by warming the solution and sonicating it. However, if the precipitate does not dissolve, it is best to prepare a fresh stock solution to ensure accurate concentration in your experiments. To prevent precipitation, ensure the stock solution is stored properly at the recommended temperature and avoid repeated freeze-thaw cycles by making aliquots.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve	Poor solvent quality	Use fresh, anhydrous, high-purity DMSO.
Concentration is too high	Do not exceed the recommended maximum solubility (e.g., 100 mg/mL in DMSO).	
Insufficient mixing	Gently warm the solution to 37°C and use an ultrasonic bath to aid dissolution.	
Precipitation after freezing	Solution was not fully dissolved initially	Ensure the compound is completely dissolved before the initial freezing.
Freeze-thaw cycles	Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.	
Storage temperature is too high	Store stock solutions at -80°C for long-term stability.	
Inconsistent experimental results	Inaccurate stock concentration	Ensure the compound is fully dissolved and the solution is homogeneous before making dilutions.
Degradation of the compound	Prepare fresh stock solutions if there is any doubt about the stability of the current stock. Solutions of Erastin and its analogs can be unstable.	

Quantitative Data Summary

Parameter	Value	Notes
Molecular Weight	645.19 g/mol	
Solubility in DMSO	≥ 33.33 mg/mL (51.66 mM) up to 100 mg/mL (154.99 mM)	Use of fresh DMSO and ultrasonication may be necessary.
Solubility in Ethanol	100 mg/mL (154.99 mM)	
Solubility in Water	Insoluble	
Powder Storage	-20°C for 3 years 4°C for 2 years	
Stock Solution Storage	-80°C for up to 6 months -20°C for up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.

Experimental Protocol: Preparation of a 10 mM Piperazine Erastin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Piperazine Erastin** in DMSO.

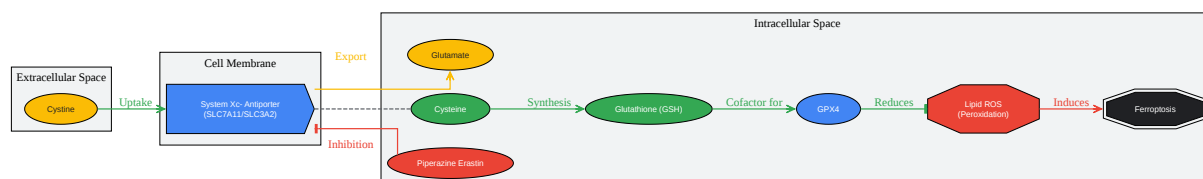
Materials:

- **Piperazine Erastin** powder (Molecular Weight: 645.19 g/mol)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated scale
- Pipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Equilibrate Reagents:** Allow the **Piperazine Erastin** powder and DMSO to come to room temperature before opening to prevent condensation of moisture.
- **Weigh Piperazine Erastin:** Carefully weigh out the desired amount of **Piperazine Erastin** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.45 mg of the compound.
- **Dissolution:**
 - Add the weighed **Piperazine Erastin** powder to a sterile tube.
 - Add the appropriate volume of DMSO. For a 10 mM solution from 6.45 mg of powder, add 1 mL of DMSO.
 - Vortex the tube thoroughly for 1-2 minutes to facilitate dissolution.
- **Aid Dissolution (if necessary):**
 - If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.
 - Alternatively, gently warm the tube in a 37°C water bath for 10 minutes, followed by vortexing.
- **Visual Inspection:** Ensure the solution is clear and free of any visible precipitate before proceeding.
- **Aliquoting and Storage:**
 - Dispense the stock solution into smaller, single-use aliquots in sterile cryovials. This will prevent contamination and degradation from repeated freeze-thaw cycles.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.
 - For short-term storage (up to 1 month), store at -20°C.

Visualizations



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